

Monooctyl phthalate-d4 material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Monooctyl phthalate-d4

Cat. No.: B15557701

[Get Quote](#)

Monooctyl Phthalate-d4: A Technical Safety and Handling Guide

This technical guide provides an in-depth overview of the material safety data for **Monooctyl phthalate-d4**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers to ensure a comprehensive understanding of its properties and handling requirements.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **Monooctyl phthalate-d4**. These computed properties provide essential data for experimental design and safety considerations.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₈ D ₄ O ₄	[1][2][3]
Molecular Weight	282.37 g/mol	[1][2][4][5]
CAS Number	1398065-74-1	[1][2]
Appearance	Not Available	[2]
Purity	>95% (HPLC)	[1][6]
XLogP3	5.3	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	4	[4]
Rotatable Bond Count	9	[4]
Exact Mass	282.17691616 Da	[4]
Monoisotopic Mass	282.17691616 Da	[4]
Topological Polar Surface Area	63.6 Å ²	[4]
Heavy Atom Count	20	[4]
Complexity	301	[4]

Toxicological and Hazard Information

While specific toxicological data for **Monooctyl phthalate-d4** is limited, information for related phthalates indicates potential hazards. The GHS classification for a related compound, Dioctyl phthalate, suggests it may cause long-lasting harmful effects to aquatic life.[7][8]

Hazard Statements:

- H413: May cause long-lasting harmful effects to aquatic life.[7][8]

Precautionary Statements:

- P273: Avoid release to the environment.[7][8]
- P501: Dispose of contents/container to an approved waste disposal plant.[7][8]

It is crucial to handle this compound with care, assuming it may present similar hazards to other phthalates until more specific data becomes available. To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[7]

Experimental Protocols

Detailed experimental protocols for specific assays involving **Monooctyl phthalate-d4** are not available in standard material safety data sheets. However, the following protocols for safe handling, storage, and disposal are compiled from available safety information.

Handling Protocol

- Engineering Controls: Handle in accordance with good industrial hygiene and safety practices.[9] Ensure adequate ventilation, especially in confined areas.[9]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields.[10]
 - Skin Protection: Wear suitable protective clothing and gloves.[8][10] Inspect gloves prior to use and use proper glove removal technique.
 - Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[9]
- General Hygiene: Avoid contact with skin, eyes, or clothing.[9][10] Do not breathe vapors or aerosols.[7] Wash hands after working with the substance.[7]

Storage Protocol

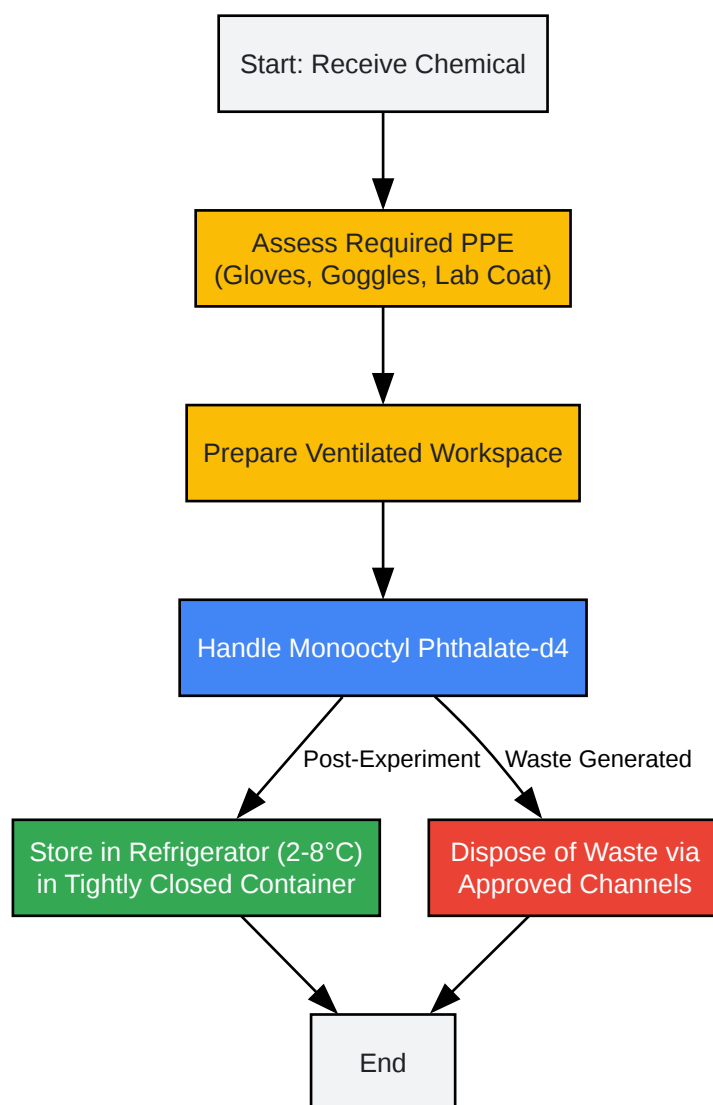
- Storage Conditions: Store in a refrigerator at 2-8°C.[2][5] Keep containers tightly closed.[7]
- Incompatible Materials: Avoid contact with oxidizing agents.[9]

First Aid Measures

- Inhalation: Remove to fresh air.^[9] If symptoms occur, get medical attention.^[9]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.^[9] Take off immediately all contaminated clothing.^[7]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.^[9] Get medical attention.^[9]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.^[9] Get medical attention if you feel unwell.

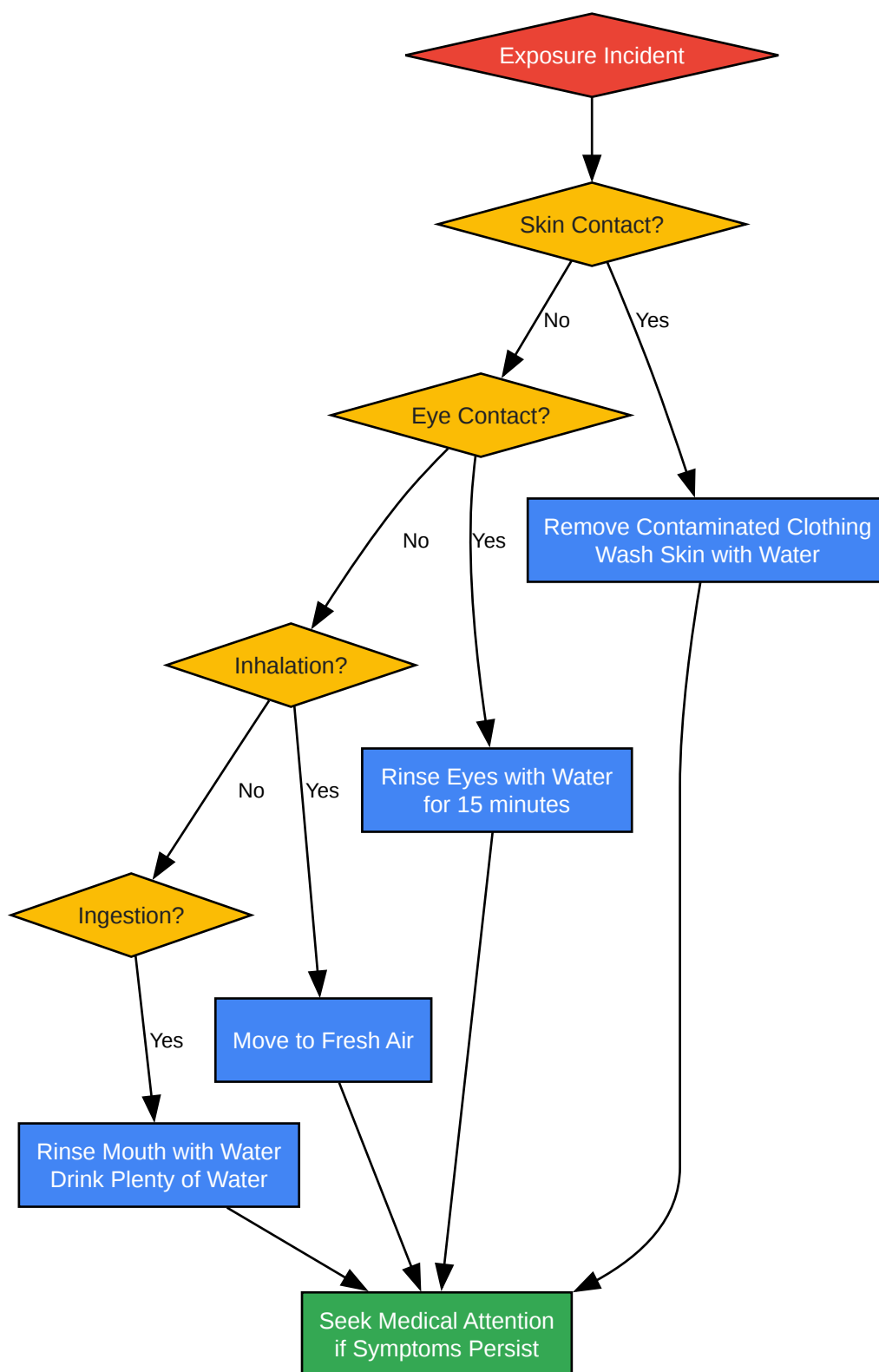
Visualized Workflows

The following diagrams illustrate logical workflows for handling and responding to incidents involving **Monooctyl phthalate-d4**.



[Click to download full resolution via product page](#)

Caption: General workflow for safely handling **Monoctyl phthalate-d4**.



[Click to download full resolution via product page](#)

Caption: Emergency first aid response for exposure to **Monoctyl phthalate-d4**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Monooctyl Phthalate-d4 | CAS 1398065-74-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. scbt.com [scbt.com]
- 4. Monooctyl Phthalate-d4 | C16H22O4 | CID 131668111 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Mono-carboxy-isooctyl Phthalate-d4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. fishersci.com [fishersci.com]
- 10. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Monoctyl phthalate-d4 material safety data sheet (MSDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557701/docs#monoctyl-phthalate-d4-material-safety-data-sheet-msds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)